

Benchmarking the performance of 1,4-Bis(vinyloxy)-butane in specific applications

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Compound of Interest

Compound Name: 1,4-Bis(vinyloxy)-butane

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Benchmarking 1,4-Bis(vinyloxy)-butane: A Comparative Performance Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **1,4-Bis(vinyloxy)-butane** in key applications, supported by available experimental data and detailed methodologies. As a versatile crosslinking agent, its utility in coatings, dental materials, and biomedical applications is critically evaluated against common alternatives.

Physicochemical Properties

Understanding the fundamental properties of **1,4-Bis(vinyloxy)-butane** is crucial for its application.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₈ H ₁₄ O ₂ |
| Molecular Weight | 142.2 g/mol |
| Density | 0.898 g/mL at 25 °C |
| Boiling Point | 62-64 °C at 10 mm Hg |
| Melting Point | -8 °C |
| Refractive Index | n _{20/D} 1.444 |
| CAS Number | 3891-33-6 |

Performance in Key Applications

UV-Curable Coatings and Adhesives

1,4-Bis(vinyloxy)-butane is a highly effective monomer in cationic ultraviolet (UV) curing processes, a technology favored for its rapid cure speed, low energy consumption, and reduced volatile organic compound (VOC) emissions. The dual vinyl ether functionality allows for the formation of a densely cross-linked polymer network, contributing to the final properties of the coating or adhesive.

Comparative Performance:

While comprehensive head-to-head studies are limited, performance can be inferred from the chemical nature of **1,4-Bis(vinyloxy)-butane** in comparison to other common crosslinkers.

| Alternative Crosslinker | Key Performance Characteristics and Comparison |
|---|--|
| Tri(ethylene glycol) divinyl ether (TEGDVE) | <p>The longer, more flexible diether backbone of TEGDVE typically imparts greater flexibility to the cured polymer. In contrast, the shorter butyl chain of 1,4-Bis(vinyloxy)-butane leads to a more rigid and potentially harder coating with enhanced chemical resistance.</p> |
| 1,6-Hexanediol diacrylate (HDDA) | <p>HDDA polymerizes via a free-radical mechanism, which is susceptible to oxygen inhibition, often requiring an inert curing atmosphere. 1,4-Bis(vinyloxy)-butane undergoes cationic polymerization, which is not inhibited by oxygen, allowing for efficient curing in ambient air.</p> |
| 1,4-Butanediol diacrylate (BDDA) | <p>In a study comparing the photopolymerization kinetics of bifunctional acrylic monomers, it was observed that shorter chain monomers, analogous to the butane structure, form a dense cross-linking network that can hinder monomer diffusion at lower conversions.[1] This suggests that 1,4-Bis(vinyloxy)-butane would also form a rigid, highly cross-linked network.</p> |

Experimental Protocol: UV Curing of a Coating Formulation

This protocol outlines a general procedure for the preparation and UV curing of a simple coating formulation based on **1,4-Bis(vinyloxy)-butane**.

Materials:

- **1,4-Bis(vinyloxy)-butane**
- Cationic photoinitiator (e.g., triarylsulfonium hexafluorophosphate salt, 2-5 wt%)

- Substrate (e.g., glass slide or metal panel)
- Film applicator (e.g., wire-wound rod)
- UV curing system (medium-pressure mercury lamp)

Procedure:

- Formulation: In a light-protected container, dissolve the photoinitiator in **1,4-Bis(vinyloxy)-butane**. Gentle warming and stirring may be required.
- Application: Apply the formulation to the substrate using a film applicator to create a thin, uniform film (e.g., 25 μm).
- Curing: Expose the coated substrate to UV radiation. The required UV dose will depend on the photoinitiator concentration, film thickness, and lamp intensity (a typical starting dose might be 500-1000 mJ/cm^2).
- Evaluation: Assess the cured film for properties such as tack-free surface, hardness (ASTM D3363 - pencil hardness), and adhesion (ASTM D3359 - cross-hatch adhesion).

Dental Composites

The use of vinyl ethers in dental resins is an area of active research. The primary advantages of **1,4-Bis(vinyloxy)-butane** in this application would be its rapid, oxygen-insensitive curing and potentially lower polymerization shrinkage compared to traditional methacrylate-based systems.

Comparative Performance:

| Alternative Monomer | Key Performance Characteristics and Comparison |
|--|--|
| Bisphenol A-glycidyl methacrylate (Bis-GMA) / Triethylene glycol dimethacrylate (TEGDMA) | This is a common resin system in dental composites. However, the high viscosity of Bis-GMA necessitates the use of a diluent like TEGDMA, which can increase polymerization shrinkage and water uptake. ^[2] 1,4-Bis(vinyloxy)-butane could serve as a low-viscosity crosslinker with potentially lower shrinkage. |
| 1,4-Butanediol diglycidyl ether (BDDE) | BDDE is another crosslinking agent used in biomedical applications, such as hyaluronic acid-based dermal fillers. A comparative toxicity study showed that fillers crosslinked with poly(ethylene glycol) diglycidyl ether (PEGDE) exhibited lower toxicity and inflammatory response than those crosslinked with BDDE, suggesting that the choice of crosslinker significantly impacts biocompatibility. ^[3] |

Biomedical Applications and Drug Delivery

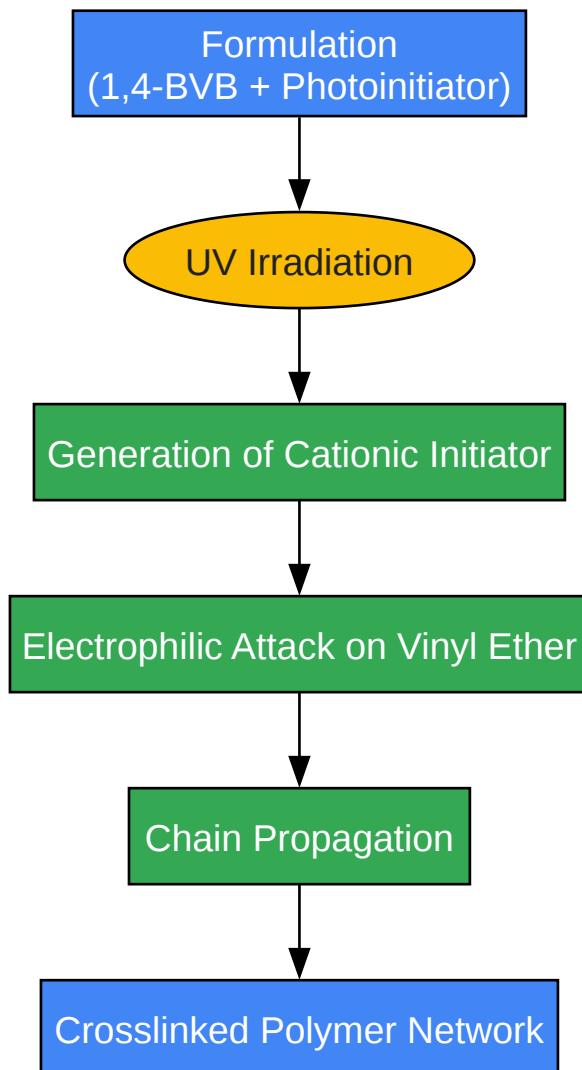
Polymers based on vinyl ethers are being explored for various biomedical applications. The ether linkages in the polymer backbone are generally stable to hydrolysis, which could be beneficial for creating long-lasting implantable devices. However, for drug delivery applications requiring biodegradability, this stability could be a limitation unless other cleavable linkages are incorporated into the polymer structure. The biocompatibility of polymers derived from **1,4-Bis(vinyloxy)-butane** would need to be thoroughly investigated for any in-vivo applications.

Experimental Workflows and Signaling Pathways

As **1,4-Bis(vinyloxy)-butane** is a synthetic monomer, it is not directly involved in biological signaling pathways. Its primary role is in the formation of polymer networks through polymerization.

Cationic Polymerization Workflow

The following diagram illustrates the key steps in the cationic polymerization of **1,4-Bis(vinyloxy)-butane** initiated by a photoinitiator.

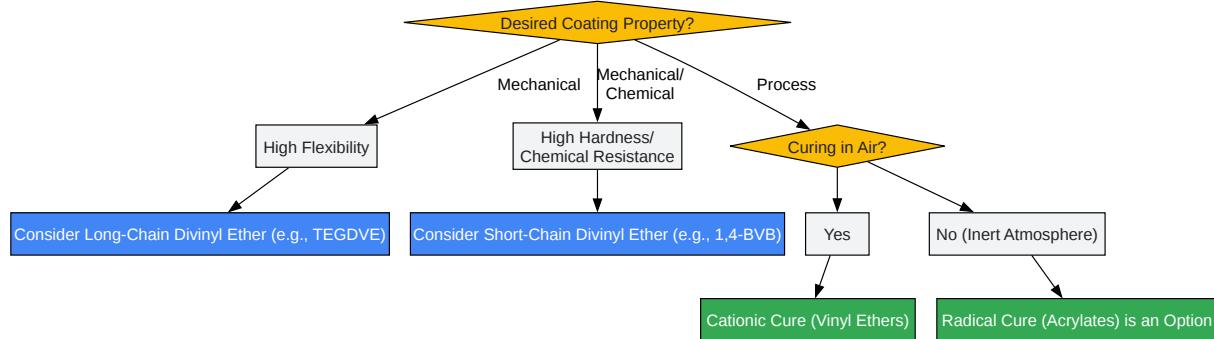


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Caption: Cationic polymerization workflow.

Logical Relationship for Monomer Selection in Coatings

The choice of monomer is dictated by the desired properties of the final coating. This diagram illustrates the decision-making process.



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Caption: Monomer selection logic for coatings.

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